

An In-depth Technical Safety Guide for (S)-1-(3-nitrophenyl)ethanol

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Compound of Interest

Compound Name: (S)-1-(3-nitrophenyl)ethanol

Cat. No.: B012836

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This guide provides a comprehensive safety framework for the handling, storage, and emergency management of **(S)-1-(3-nitrophenyl)ethanol** (CAS: 103966-65-0). As a chiral aromatic nitro compound, this chemical serves as a valuable building block in synthetic chemistry and drug development. However, its specific combination of functional groups—a secondary alcohol, a nitro group, and an aromatic ring—necessitates a nuanced understanding of its hazard profile. This document moves beyond a standard Safety Data Sheet (SDS) to offer expert insights and actionable protocols, ensuring that scientific objectives can be met without compromising laboratory safety.

Section 1: Core Hazard Profile & Physicochemical Properties

A foundational understanding of a chemical's identity and intrinsic hazards is the first step in a robust safety protocol. **(S)-1-(3-nitrophenyl)ethanol** is a solid at room temperature with moderate, manageable hazards if handled correctly.

Expert Insight: The hazard profile is directly linked to its molecular structure. The nitroaromatic system is the primary driver of its "Harmful" classification (GHS07) and potential for irritation. Aromatic nitro compounds can exhibit toxic effects, and the presence of the alcohol moiety adds potential reactivity pathways. Understanding this structure-hazard relationship is key to anticipating and mitigating risks.

Table 1: Physicochemical and Identification Data for (S)-1-(3-nitrophenyl)ethanol

Property	Value	Source(s)
CAS Number	103966-65-0	[1][2]
Molecular Formula	C ₈ H ₉ NO ₃	[1][2][3]
Molecular Weight	167.16 g/mol	[1][2]
Physical Form	Solid	[1][4]
Melting Point	84-85 °C	[1][3]
Boiling Point	281 °C at 760 mmHg	[1][3]

| Density | 1.263 g/cm³ |[3] |

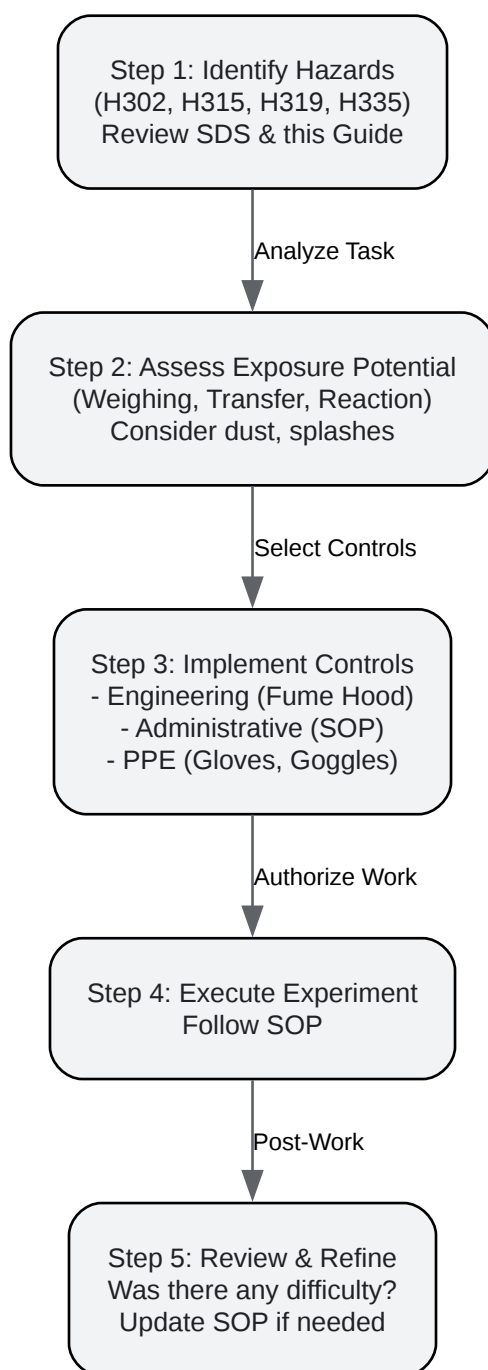
Table 2: GHS Hazard Classification

Category	Code	Statement	Source(s)
Pictogram	GHS07 (Exclamation Mark)		[1]
Signal Word	Warning		[1][4]
Hazard Statements	H302	Harmful if swallowed	[1][5]
	H315	Causes skin irritation	[1][4][5]
	H319	Causes serious eye irritation	[1][4][5]

| | H335 | May cause respiratory irritation |[1][4][5] |

Section 2: Risk Assessment & Mitigation Workflow

A proactive approach to safety involves a clear, logical workflow from hazard identification to the implementation of control measures. The following diagram and protocol outline a self-validating system for the safe laboratory use of (S)-1-(3-nitrophenyl)ethanol.



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Caption: Risk Assessment & Mitigation Workflow.

Detailed Protocol: Standard Operating Procedure (SOP) for Handling

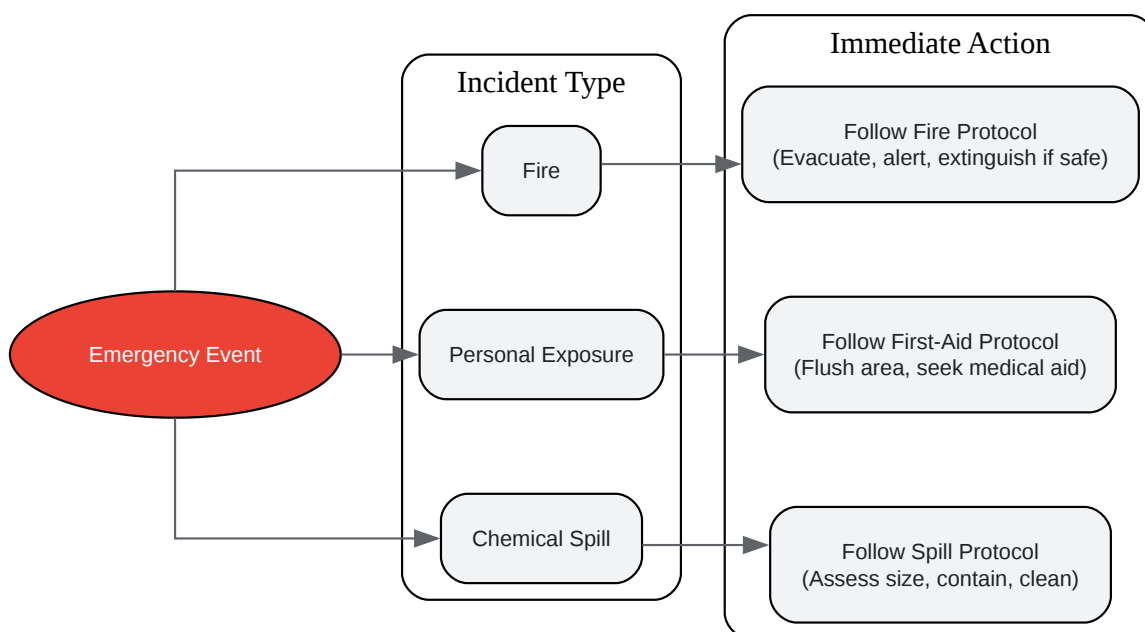
This protocol is designed to mitigate the risks identified in the GHS classification.

- Preparation & Engineering Controls:
 - Causality: To address the H335 respiratory irritation hazard, all manipulations of solid **(S)-1-(3-nitrophenyl)ethanol** that could generate dust (e.g., weighing, transferring) must be performed inside a certified chemical fume hood.
 - Ensure the work area is clean and free of incompatible materials, particularly strong bases and oxidizing agents.[\[6\]](#)
- Personal Protective Equipment (PPE) Selection:
 - Eye Protection (H319): Wear chemical safety goggles with side shields.
 - Skin Protection (H315): Wear standard nitrile gloves and a buttoned laboratory coat. Change gloves immediately if contamination occurs.
 - Justification: This specific PPE ensemble provides a direct barrier against the primary routes of exposure—skin and eye contact.
- Handling and Transfer:
 - Wash hands thoroughly after handling the material.[\[4\]](#)
 - When weighing, use a weigh boat or creased paper to minimize dust. Avoid creating dust clouds.
 - Close the container tightly after use to prevent absorption of moisture and contamination.[\[4\]](#)
- Storage:
 - Store in a tightly-sealed, properly labeled container in a cool, dry, and well-ventilated area.[\[4\]](#)
 - Critical Precaution: Store away from incompatible substances, especially strong bases like sodium hydroxide. Aromatic nitro compounds may form explosive mixtures in the presence of a base.[\[6\]](#)[\[7\]](#)

- Waste Disposal:
 - Collect all waste material (including contaminated gloves and weigh boats) in a designated, sealed, and labeled hazardous waste container.
 - Dispose of the waste through an approved waste disposal plant, following all local and national regulations.^[4]

Section 3: Emergency Response Protocols

Preparedness is crucial for minimizing the impact of an accidental release or exposure. The following decision tree and protocols provide clear, immediate actions.



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Caption: Emergency Response Decision Tree.

Protocol 1: Spill Management

- Minor Spill (Contained within a fume hood):

- Alert personnel in the immediate area.
- Wearing your standard PPE (lab coat, goggles, gloves), cover the spill with an inert absorbent material like vermiculite, sand, or earth.^{[7][8]}
- Carefully sweep or scoop the absorbed material into a designated hazardous waste container.^[4]
- Wipe the spill area with soap and water, collecting the cleaning materials as hazardous waste.^[8]
- Report the incident to your supervisor.
- Major Spill (Outside of a fume hood or large quantity):
 - Immediately alert everyone in the lab and evacuate the area.^{[9][10]}
 - If possible and safe to do so, close the door to the laboratory to contain vapors.
 - Notify your institution's Environmental Health & Safety (EHS) department and your supervisor immediately.^[10]
 - Do not attempt to clean up a major spill unless you are specifically trained in hazardous material response.

Protocol 2: Personal Exposure and First Aid

Immediate and correct first aid can significantly reduce the severity of an injury.

Table 3: First-Aid Measures by Exposure Route

Exposure Route	Action	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[4] [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water. If skin irritation occurs, seek medical advice.	[4] [5] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4] [5]

| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[5\]](#)[\[11\]](#) |

Section 4: Toxicological and Reactivity Deep Dive

Toxicological Profile

The toxicological information for **(S)-1-(3-nitrophenyl)ethanol** is primarily derived from its GHS classification rather than extensive animal testing data.[\[4\]](#)

- H302 (Harmful if swallowed): Ingestion can lead to adverse health effects.
- H315/H319 (Skin/Eye Irritation): Direct contact is likely to cause inflammation, redness, itching, and pain.[\[4\]](#)

- H335 (Respiratory Irritation): Inhalation of dust can irritate the nose, throat, and lungs.
- Carcinogenicity: The compound is not classified as a carcinogen by IARC, NTP, or OSHA.[4]

Chemical Reactivity Analysis

- Stability: The compound is stable under recommended storage and handling conditions.[4][6]
- Incompatible Materials:
 - Strong Bases: As a class, aromatic nitro compounds can react exothermically and potentially explosively with strong bases.[7] This is a critical incompatibility to respect.
 - Strong Oxidizing Agents: Can lead to a vigorous, heat-generating reaction.[6]
 - Strong Acids: May catalyze dehydration or other reactions at the alcohol functional group. [6]
- Hazardous Decomposition Products:
 - Causality: When subjected to high heat, such as in a fire, the molecule will decompose. The nitrogen and carbon atoms will form toxic and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), and various nitrogen oxides (NO_x).[4][6] The formation of NO_x is a primary hazard in fires involving nitro compounds and is a key reason why firefighters must wear self-contained breathing apparatus.

Conclusion

(S)-1-(3-nitrophenyl)ethanol is a chemical reagent with moderate but well-defined hazards. Its safe use hinges on a clear understanding of its reactivity and toxicity, which can be effectively managed through the consistent application of the protocols outlined in this guide. By integrating engineering controls (fume hood), appropriate PPE, and robust emergency preparedness, researchers can confidently utilize this compound while maintaining the highest standards of laboratory safety. Always consult the primary SDS from your supplier and adhere to all institutional safety policies.

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